

An In-Depth Technical Guide on the Environmental Fate and Toxicity of Triallate

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Compound of Interest

Compound Name: *Triallate*

Cat. No.: *B1683234*

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Introduction

Triallate is a selective pre-emergence thiocarbamate herbicide used to control wild oats and other grassy weeds in various crops.[1] Its widespread use necessitates a thorough understanding of its environmental fate and toxicological profile to assess potential risks to non-target organisms and ecosystems. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental behavior and toxicity of **Triallate**, with a focus on its physicochemical properties, degradation pathways, bioaccumulation potential, and effects on various organisms.

Physicochemical Properties

The environmental behavior of a pesticide is largely dictated by its physicochemical properties. **Triallate** is a colorless to amber oily liquid with low water solubility and a moderate octanol-water partition coefficient (K_{ow}), indicating a tendency to partition into organic matter and fatty tissues.[2] Key physicochemical properties of **Triallate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C10H16Cl3NOS	[2]
Molecular Weight	304.7 g/mol	[2]
Water Solubility	4 mg/L at 25°C	[2]
Vapor Pressure	1.6 x 10 ⁻² Pa at 25°C	
Octanol-Water Partition Coefficient (log K _{ow})	4.6	
Henry's Law Constant	1.2 x 10 ⁻⁵ atm·m ³ /mol (estimated)	

Environmental Fate

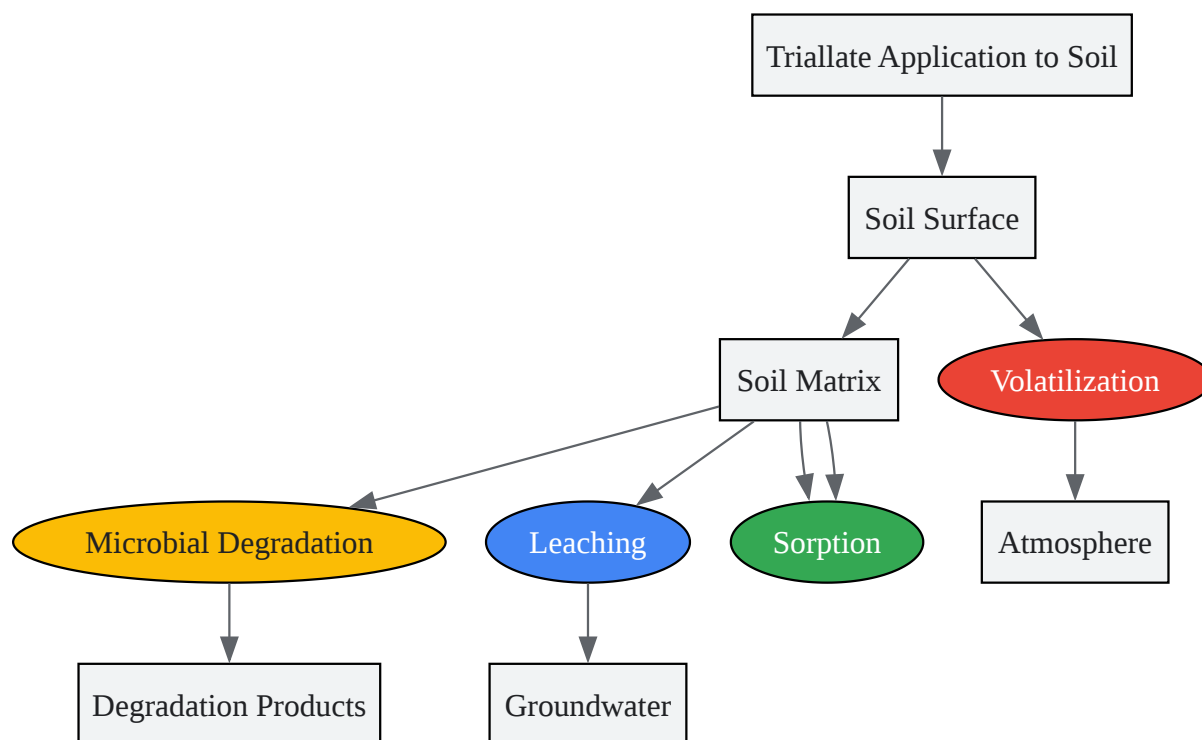
The environmental fate of **Triallate** is governed by a combination of transport and transformation processes, including sorption, volatilization, hydrolysis, photolysis, and microbial degradation.

Soil Fate

Sorption and Mobility: **Triallate** exhibits low to slight mobility in soil due to its strong adsorption to soil organic matter and clay particles. This strong binding reduces its potential for leaching into groundwater.

Degradation: The primary route of **Triallate** dissipation from soil is microbial degradation. The half-life of **Triallate** in soil can vary depending on soil type, moisture, and temperature, but it is generally considered to be moderately persistent. Volatilization from moist soil surfaces can also be a significant dissipation pathway, particularly if the herbicide is not incorporated into the soil.

The following diagram illustrates the key processes governing the fate of **Triallate** in the soil environment.



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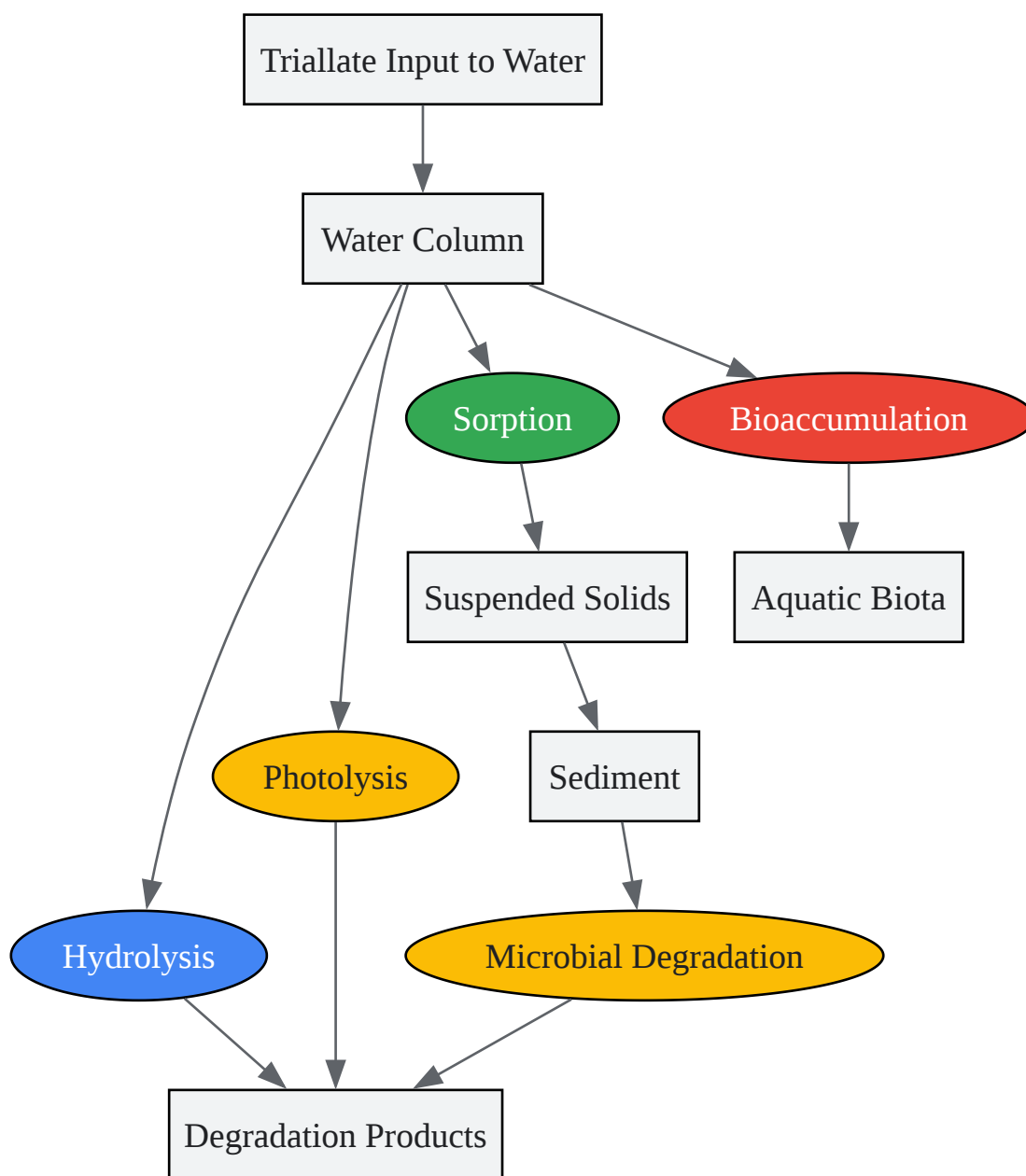
Key processes of **Triallate** in the soil environment.

Aquatic Fate

Hydrolysis and Photolysis: **Triallate** is relatively stable to hydrolysis under neutral and acidic conditions, with slower degradation observed at higher pH. Photodegradation in water is not considered a major dissipation pathway.

Sorption and Sedimentation: Due to its low water solubility and high log Kow, **Triallate** that enters aquatic systems is likely to adsorb to suspended solids and sediment. This partitioning to sediment can lead to its persistence in the aquatic environment.

The following diagram outlines the fate of **Triallate** in an aquatic environment.



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Environmental fate of **Triallate** in aquatic systems.

Bioaccumulation

Triallate has a moderate potential for bioaccumulation in aquatic organisms, as indicated by its log Kow value. However, studies have shown that it can be metabolized and eliminated by fish, which may limit its long-term accumulation in the food chain.

Toxicity

Triallate exhibits a range of toxic effects on various organisms, with aquatic life being particularly sensitive.

Toxicity to Aquatic Organisms

Triallate is classified as very toxic to aquatic invertebrates and fish. Acute toxicity values for several species are presented in the table below.

Organism	Endpoint	Value (mg/L)	Reference
Daphnia magna (Water flea)	48-h EC50	0.057	
Rainbow Trout (Oncorhynchus mykiss)	96-h LC50	1.3	
Bluegill Sunfish (Lepomis macrochirus)	96-h LC50	1.3	

Toxicity to Terrestrial Organisms

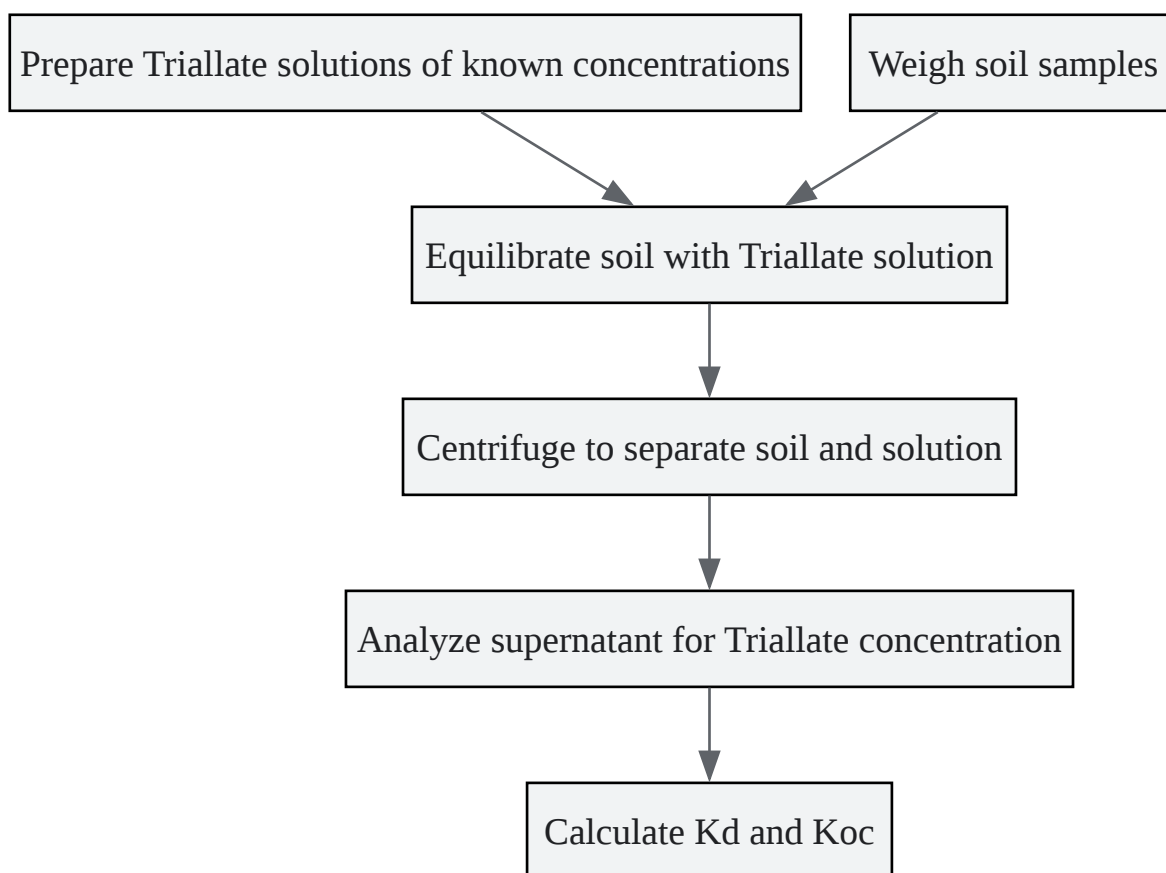
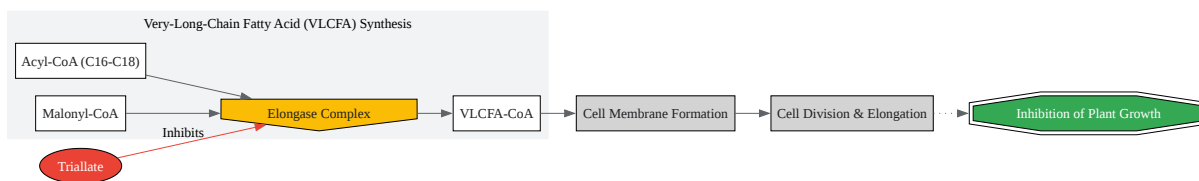
Triallate has low acute toxicity to birds and mammals. The oral LD50 for rats is in the range of 1675-2165 mg/kg.

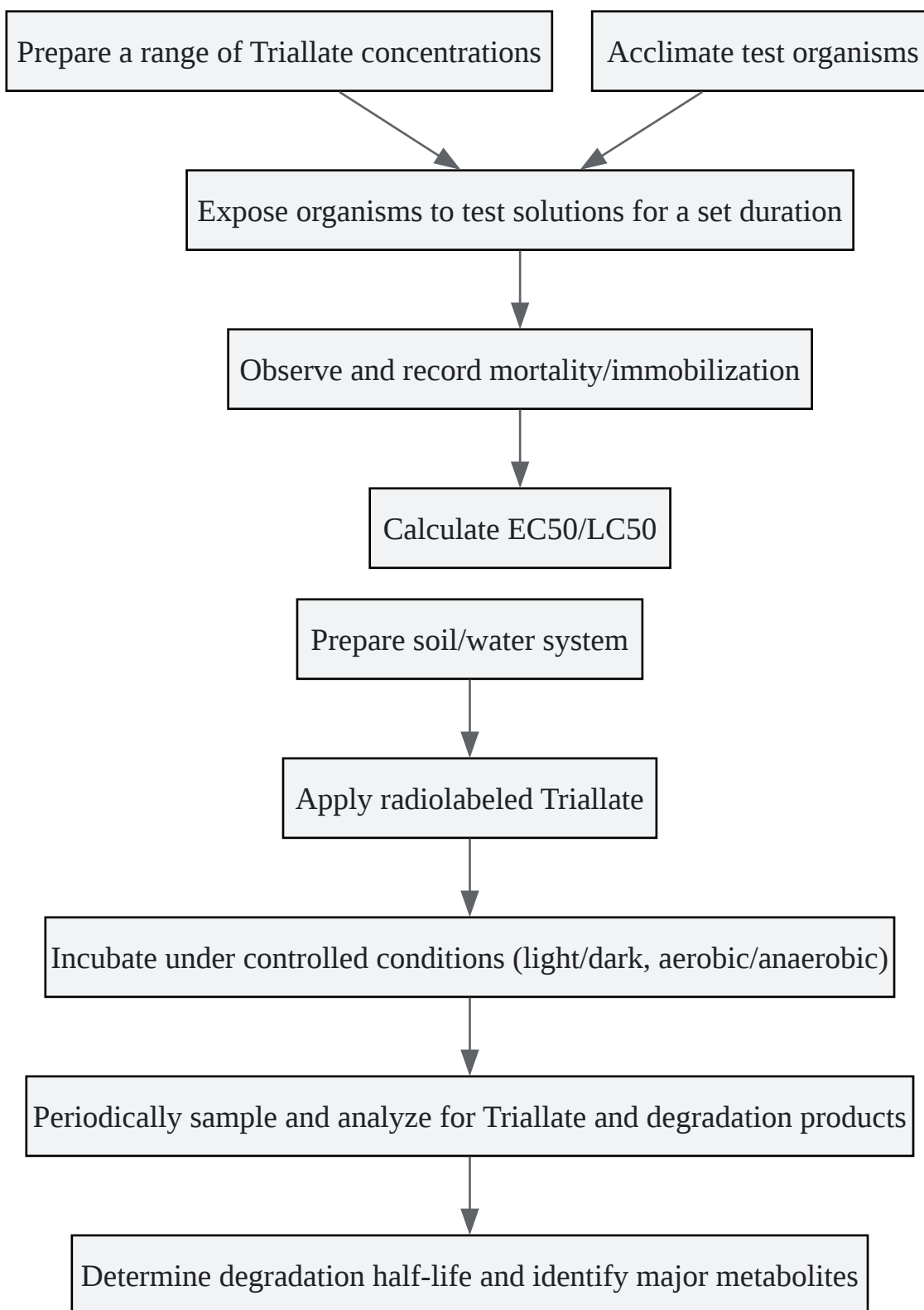
Organism	Endpoint	Value (mg/kg)	Reference
Rat (oral)	LD50	1675 - 2165	
Bobwhite Quail (oral)	LD50	>2251	

Mechanism of Action and Toxicological Pathways

The primary mode of action of **Triallate** as a herbicide is the inhibition of very-long-chain fatty acid (VLCFA) synthesis. VLCFAs are essential components of cell membranes, and their disruption leads to the inhibition of cell division and shoot elongation in susceptible plants.

The following diagram illustrates the proposed mechanism of action of **Triallate** in plants.





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- 2. Triallate | C₁₀H₁₆Cl₃NOS | CID 5543 - PubChem [pubchem.ncbi.nlm.nih.gov]
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